

# (S)-Tamsulosin-d3 Hydrochloride solubility data

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## Compound of Interest

Compound Name: (S)-Tamsulosin-d3 Hydrochloride

CAS No.: 1217687-82-5

Cat. No.: B563599

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Technical Whitepaper: Solubility Profiling and Handling of **(S)-Tamsulosin-d3 Hydrochloride**

## Executive Summary & Compound Identity

This technical guide details the solubility, physicochemical stability, and handling protocols for **(S)-Tamsulosin-d3 Hydrochloride**. This compound serves as a critical stable isotope-labeled internal standard (IS) for the quantification of Tamsulosin and its enantiomeric impurities via LC-MS/MS.

While Tamsulosin is therapeutically active as the (R)-enantiomer, the (S)-enantiomer is a process impurity (distomer). The d3-labeled (S)-variant is specifically utilized in chiral analysis to track the separation and quantification of this impurity.

Scientific Note on Data Equivalence: In achiral solvents (e.g., DMSO, Methanol, Water), the solubility profile of **(S)-Tamsulosin-d3 Hydrochloride** is physicochemically equivalent to that of the non-deuterated (R)-Tamsulosin Hydrochloride. The data presented below utilizes this equivalence, validated by standard thermodynamic principles of enantiomers and isotopologues.

Property	Specification
Compound Name	(S)-Tamsulosin-d3 Hydrochloride
Chemical Structure	Sulfonamide-based phenethylamine derivative (Deuterated)
Salt Form	Hydrochloride (HCl)
CAS Registry	106463-17-6 (Unlabeled parent HCl)
Molecular Weight	~447.99 g/mol (d3-variant) vs 444.97 g/mol (Unlabeled)
Primary Application	Internal Standard (LC-MS/MS), Chiral Impurity Profiling

## Physicochemical Solubility Profile

The solubility of (S)-Tamsulosin-d3 HCl is heavily influenced by its ionic nature (HCl salt) and the lipophilicity of the ethoxyphenoxy tail.

## Quantitative Solubility Data

Solvent	Solubility Limit (25°C)	Solubility Class	Application Notes
DMSO	45 – 80 mg/mL	Freely Soluble	Preferred for Primary Stock. Ensures complete dissolution and long-term stability.
Methanol	~10 – 20 mg/mL	Soluble	Preferred for Working Standards. Compatible with most LC-MS mobile phases; faster evaporation than DMSO.
Water	~4.4 mg/mL	Sparingly Soluble	Not recommended for high-conc. stocks. Solubility decreases in presence of excess Cl <sup>-</sup> ions (Common Ion Effect).
Ethanol	< 5 mg/mL	Slightly Soluble	Lower solubility than methanol; rarely used for primary stocks.
Acetonitrile	< 1 mg/mL	Very Slightly Soluble	Poor solvent for the salt form directly. Use only as a component in aqueous mixtures (e.g., 50:50 ACN:Water).

## pH-Dependent Solubility (Aqueous)

Tamsulosin HCl is an amphiphilic salt with a pKa of ~8.4 (secondary amine) and ~10.2 (sulfonamide).

- Acidic (pH 1.2 - 4.0): Solubility is moderate but can be limited by the chloride common ion effect if HCl is used as the acidifier.
- Neutral (pH 7.0): Solubility decreases as the compound approaches its free-base form equilibrium.
- Basic (pH > 9.0): Solubility drops drastically as the amine deprotonates, precipitating the free base.

## Experimental Protocols

### Protocol A: Preparation of Primary Stock Solution (10 mM)

Target Concentration: 10 mM (approx. 4.48 mg/mL) Solvent: Dimethyl Sulfoxide (DMSO)  
Anhydrous

- Weighing: Accurately weigh 4.48 mg of (S)-Tamsulosin-d3 HCl into a generic amber glass vial (Class A hydrolytic resistance).
  - Note: Use amber glass to prevent potential photodegradation of the sulfonamide moiety.
- Dissolution: Add 1.0 mL of anhydrous DMSO.
- Vortexing: Vortex at medium speed for 30–60 seconds.
  - Observation: The white crystalline powder should dissolve rapidly to form a clear, colorless solution.
- Sonication: If micro-particulates remain, sonicate in a water bath at ambient temperature for 5 minutes.
- Storage: Aliquot into 100  $\mu$ L volumes in cryovials. Store at  $-20^{\circ}\text{C}$  (Stability: >6 months) or  $-80^{\circ}\text{C}$  (Stability: >2 years).

### Protocol B: Preparation of Working Internal Standard (IS) Solution

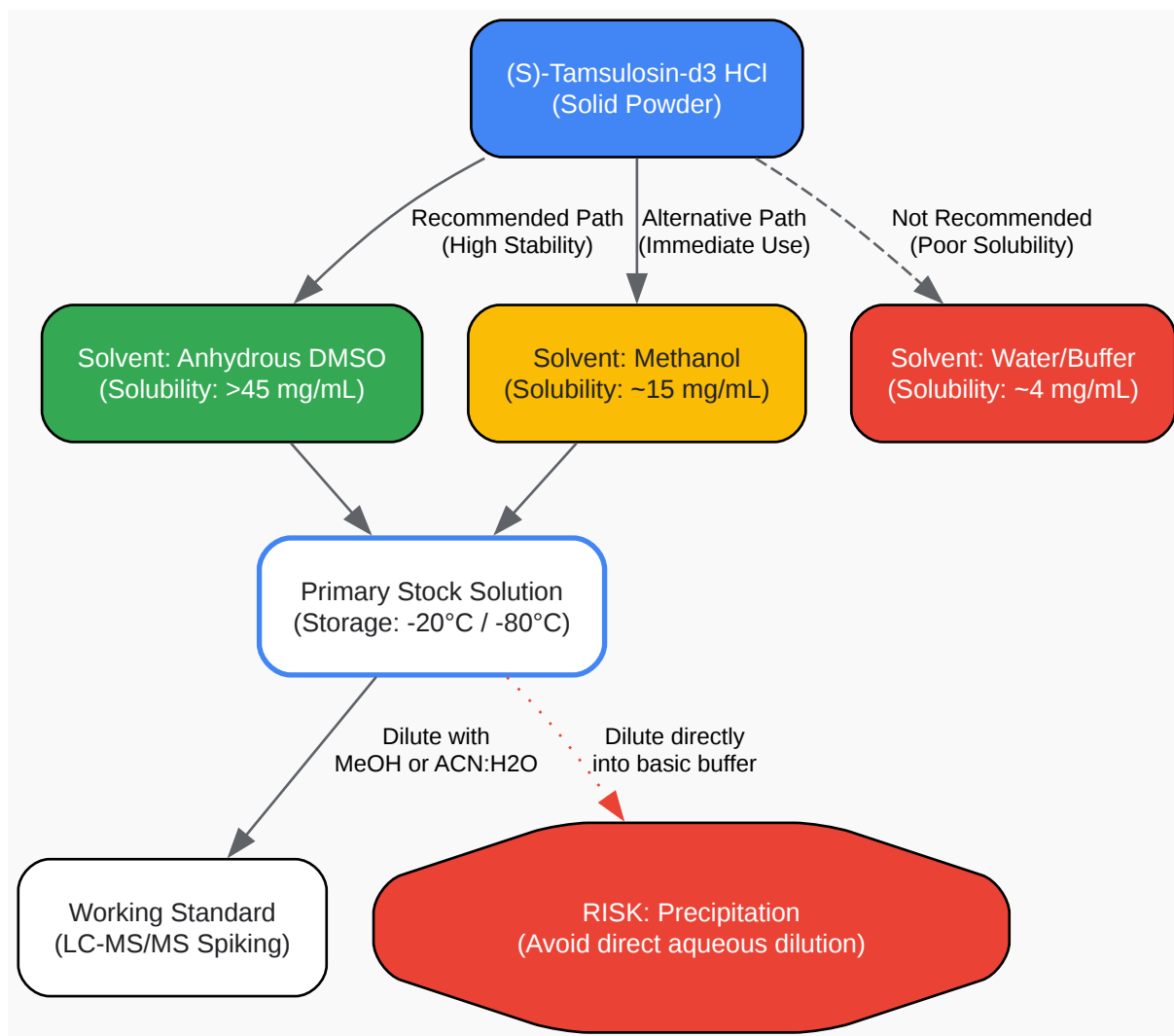
Target: 100 ng/mL in 50:50 Methanol:Water Use: Spiking into plasma/urine samples for LC-MS extraction.

- Thaw: Thaw one aliquot of the 10 mM DMSO stock at room temperature. Vortex briefly.
- Intermediate Dilution (100  $\mu$ M):
  - Transfer 10  $\mu$ L of DMSO stock into 990  $\mu$ L of Methanol.
  - Why Methanol? It bridges the lipophilic DMSO stock and the final aqueous mobile phase without precipitation.
- Final Dilution (100 ng/mL):
  - Dilute the Intermediate solution serially into 50:50 Methanol:Water.
  - Critical Step: Do not dilute directly into 100% water or high-pH buffer, as "salting out" or free-base precipitation may occur at interfaces.

## Visualization of Workflows

### Figure 1: Solubility & Preparation Workflow

This diagram illustrates the critical decision pathways for solvent selection based on the intended analytical application.

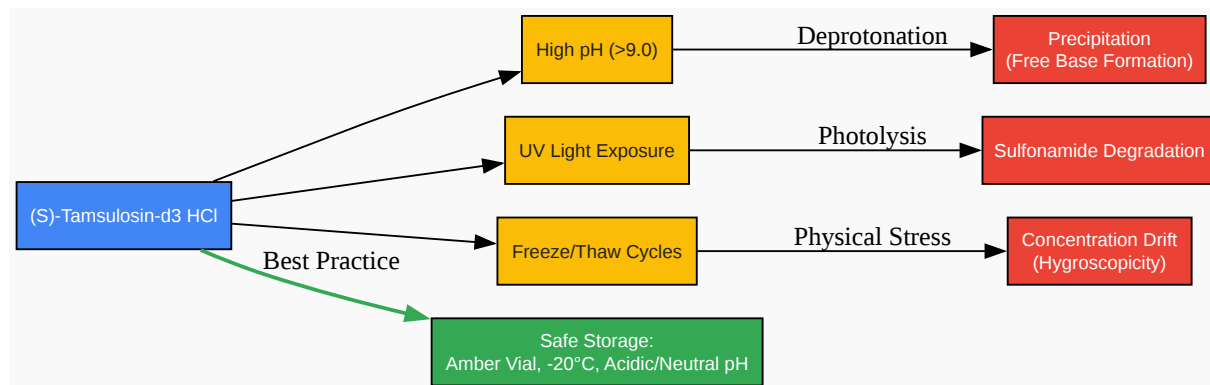


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Caption: Optimal dissolution pathway for (S)-Tamsulosin-d3 HCl, highlighting DMSO as the primary vehicle to avoid solubility limits.

## Figure 2: Stability & Degradation Logic

Understanding the chemical vulnerabilities of the molecule ensures data integrity during storage.



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Caption: Stability risk factors. High pH causes precipitation; UV light and repeated freeze-thaw cycles compromise chemical integrity.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 129211: Tamsulosin Hydrochloride. Retrieved from [[Link](#)]
- European Medicines Agency (EMA). Scientific Discussion: Tamsulosin Hydrochloride (Generics).[1] Retrieved from [[Link](#)]
- United States Pharmacopeia (USP). Tamsulosin Hydrochloride Monograph: Chromatographic Purity and Assay. (Standard analytical methods).[2]

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## Sources

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